

Basic Chemical & Physical Properties of 2-Butoxyethyl Oleate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

Cat. No.: S1511955

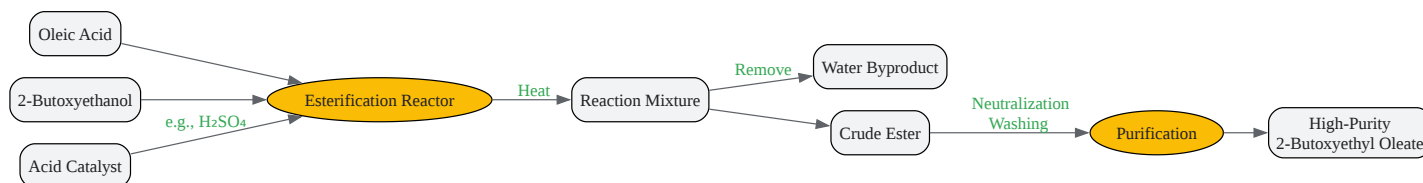
Get Quote

The table below consolidates key data for **2-butoxyethyl oleate**, which is essential for quality control during production [1] [2] [3].

Property	Value
CAS Number	109-39-7
Molecular Formula	C ₂₄ H ₄₆ O ₃
Molecular Weight	382.62 g/mol
Density	0.893 g/cm ³
Boiling Point	462.5 °C at 760 mmHg
Flash Point	168.5 °C
Refractive Index	n ₂₀ /D 1.455 (lit.)

Potential Production Pathway: Esterification

While a specific procedure for **2-butoxyethyl oleate** is not detailed in the search results, it is commonly produced via an acid-catalyzed esterification reaction between oleic acid and 2-butoxyethanol. A patent for similar high-purity glycol esters confirms this general method is industrially relevant [4].



[Click to download full resolution via product page](#)

Frequently Asked Questions & Troubleshooting

Based on the general production method, here are some anticipated issues and guidance.

Catalyst Selection & Reaction Efficiency

- **Q: What catalysts are suitable for this esterification?** While specific catalysts for this compound are not listed, strong acids like sulfuric acid (H₂SO₄) or para-toluenesulfonic acid (p-TsOH) are standard for esterification. Solid acid catalysts (e.g., ion-exchange resins) could also be considered for easier separation and potential reuse [4].
- **Q: The reaction yield is low. What could be the cause?**
 - **Water Removal:** Esterification is an equilibrium reaction. Efficient removal of the water byproduct is crucial to drive the reaction to completion. Using a Dean-Stark apparatus or a molecular sieve can help.
 - **Reactant Ratio:** Using an excess of one reactant (typically 2-butoxyethanol, if it is more volatile and can be removed later) can improve the conversion of the other.
 - **Catalyst Deactivation:** Moisture can deactivate acid catalysts. Ensure reactants are anhydrous.

Product Purity & Purification

- **Q: How can I achieve high-purity 2-butoxyethyl oleate as mentioned in patents?** A patent for glycol esters emphasizes advanced purification techniques like distillation using a **dividing wall column** to efficiently separate the product from heavy and light impurities (unreacted starting materials, byproducts, and colored bodies) in a single step, reducing energy consumption [4].
- **Q: The final product has an undesirable color.** This is often due to the formation of "heavy impurities" or decomposition products during the reaction. Lowering the reaction temperature, reducing reaction time, or improving the purification process (as mentioned above) can mitigate this [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - 2 | CAS#:109-39-7 | Chemsrce butoxyethyl oleate [chemsrc.com]
2. - 2 109-39-7, Information for butoxyethyl - oleate ... 2 butoxyethyl oleate [chemnet.com]
3. CAS No.109-39-7, 2 - BUTOXYETHYL Suppliers OLEATE [lookchem.com]
4. WO2014052298A 2 - Process for the production of... - Google Patents [patents.google.com]

To cite this document: Smolecule. [Basic Chemical & Physical Properties of 2-Butoxyethyl Oleate].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1511955#catalyst-selection-2-butoxyethyl-oleate-production>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com